

Solubility Profile of 4-Methylcyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methylcyclohexanecarboxylic acid**. While specific quantitative solubility data is not readily available in published literature, this document outlines the expected solubility profile based on its chemical structure, provides detailed experimental protocols for determining precise solubility values, and presents a logical workflow for solubility assessment.

Physicochemical Properties of 4-Methylcyclohexanecarboxylic Acid

4-Methylcyclohexanecarboxylic acid is a derivative of cyclohexane containing both a nonpolar methyl group and a polar carboxylic acid functional group.^{[1][2]} This amphiphilic nature dictates its solubility behavior. The compound exists as cis and trans isomers, which may have slightly different physical properties, including solubility.^[1]

Key Physicochemical Properties:

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	[1] [2] [3]
Molecular Weight	142.20 g/mol	[1] [2] [3]
Appearance	White crystalline solid (trans-isomer) or colorless to white crystals/powder/liquid (mixture)	[1]
Melting Point	109-111 °C (trans-isomer)	[1]
Boiling Point	134-136 °C at 15 mmHg	[2] [3]
pKa	~4.92 (Predicted)	[3]

Qualitative Solubility Profile

Based on its chemical structure and information from chemical suppliers, **4-Methylcyclohexanecarboxylic acid** exhibits the following general solubility characteristics:

- Soluble in: Methanol, Chloroform, Dimethyl Sulfoxide (DMSO).
- Expected Solubility: Due to the presence of the carboxylic acid group capable of hydrogen bonding, it is expected to be soluble in polar organic solvents such as other alcohols (e.g., ethanol, isopropanol) and ketones (e.g., acetone). The nonpolar cyclohexane ring and methyl group suggest solubility in some less polar solvents like ethers (e.g., diethyl ether) and halogenated hydrocarbons (e.g., dichloromethane).
- Expected Insolubility: It is expected to have low solubility in nonpolar hydrocarbon solvents such as hexanes and toluene.
- Aqueous Solubility: As a carboxylic acid, its solubility in water is expected to be limited but will significantly increase in alkaline solutions (e.g., aqueous sodium hydroxide, sodium bicarbonate) due to the formation of the highly soluble carboxylate salt.

Quantitative Solubility Data

Extensive searches of chemical databases and scientific literature did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **4-Methylcyclohexanecarboxylic acid** in various solvents. The following table is provided as a template for researchers to populate with experimentally determined values.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Water	25	Data not available	Data not available
Methanol	25	Data not available	Data not available
Ethanol	25	Data not available	Data not available
Acetone	25	Data not available	Data not available
Ethyl Acetate	25	Data not available	Data not available
Dichloromethane	25	Data not available	Data not available
Toluene	25	Data not available	Data not available
Hexane	25	Data not available	Data not available

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, the following isothermal shake-flask method is recommended. This method is a reliable and widely used technique for determining the solubility of a solid in a liquid solvent.

4.1. Materials and Equipment

- **4-Methylcyclohexanecarboxylic acid** (analytical grade)
- Selected solvents (analytical grade)
- Analytical balance
- Scintillation vials or sealed flasks
- Constant temperature orbital shaker or water bath

- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

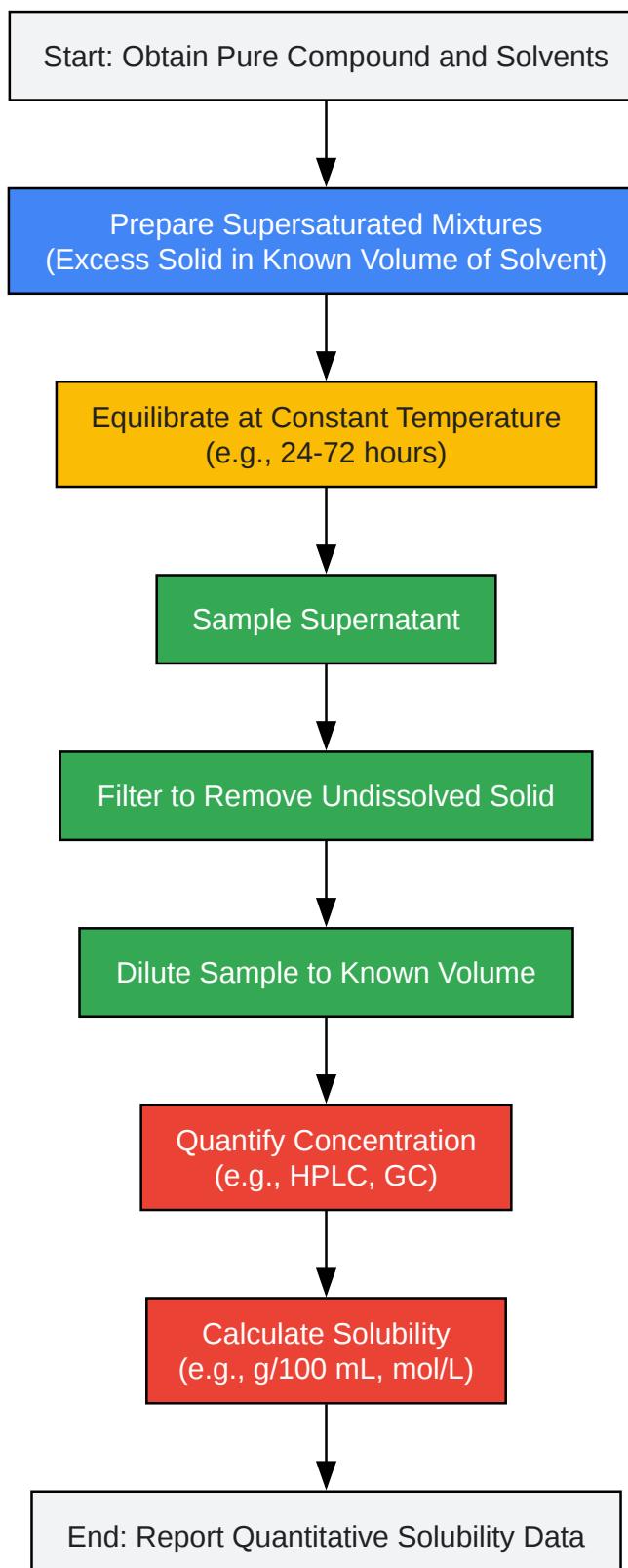
4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Methylcyclohexanecarboxylic acid** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the dissolution equilibrium is reached. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the withdrawn solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.

- Dilute the filtered sample with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **4-Methylcyclohexanecarboxylic acid**.
 - Prepare a series of standard solutions of known concentrations to create a calibration curve.
 - Calculate the solubility from the measured concentration, taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **4-Methylcyclohexanecarboxylic acid**.



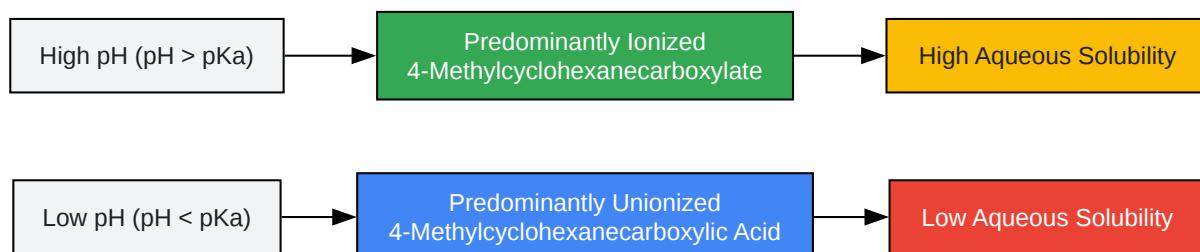
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Caption: Workflow for the experimental determination of solubility.

Signaling Pathways and Logical Relationships

As **4-Methylcyclohexanecarboxylic acid** is a relatively simple organic molecule, it is not typically associated with complex biological signaling pathways. Its primary relevance in a biological context would be related to its physicochemical properties, such as its ability to partition across biological membranes, which is influenced by its solubility and pKa. In drug development, it might be used as a building block or a fragment in the design of more complex active pharmaceutical ingredients.

The logical relationship governing its aqueous solubility as a function of pH is a critical consideration.



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Caption: Relationship between pH and aqueous solubility.

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